

1,2-Epoxydodecane molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Epoxydodecane

Cat. No.: B1583528

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Technical Data Summary for 1,2-Epoxydodecane

This document provides the core physicochemical properties of **1,2-Epoxydodecane**, specifically its molecular formula and weight, intended for researchers, scientists, and drug development professionals.

Core Molecular Information

1,2-Epoxydodecane is a chemical compound classified as an epoxide.^[1] It is a clear, colorless liquid at room temperature.^{[2][3]} The fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O	^{[1][2][4][5][6]}
Molecular Weight	184.32 g/mol	^{[1][2][6]}
CAS Number	2855-19-8	^{[2][4][6]}
IUPAC Name	2-decyloxirane	^{[1][2]}

Note on Advanced Requirements: The request specified the inclusion of detailed experimental protocols and the generation of diagrams for signaling pathways or workflows using Graphviz.

For the determination of fundamental properties such as molecular weight and formula, these requirements are not applicable.

- **Experimental Protocols:** The molecular weight and formula are intrinsic properties derived from the compound's atomic composition. While techniques like mass spectrometry are used for confirmation, the theoretical values are standard chemical information and do not involve complex experimental protocols in the context of a data summary.
- **Diagrams and Signaling Pathways:** **1,2-Epoxydodecane** is a single chemical compound. It does not possess signaling pathways, experimental workflows, or logical relationships that can be represented with a Graphviz diagram. Such visualizations are suited for biological processes, complex system interactions, or algorithmic flows, none of which apply to the static properties of a molecule.

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References

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